

Technical Guide: Bridging the IVIVC Gap for Triazine-Based Drug Candidates

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Compound of Interest

Compound Name: 6,6-dimethyl-3-sulfanylidene-1,2,4-triazinan-5-one

CAS No.: 16992-40-8

Cat. No.: B097706

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Executive Summary: The Triazine Paradox

In the landscape of kinase inhibitors—particularly those targeting the PI3K/mTOR pathway—1,3,5-triazine derivatives represent a "high-risk, high-reward" scaffold. As a Senior Application Scientist, I have repeatedly witnessed a specific attrition pattern with this class: nanomolar potency in enzymatic assays that evaporates in rodent pharmacokinetics (PK) studies.

This guide addresses the "Triazine Paradox": the disconnect between exceptional in vitro IC₅₀ values and poor in vivo exposure. This is rarely a failure of target engagement but rather a failure of Biopharmaceutics Classification System (BCS) forecasting. Triazines often exhibit "brick-dust" lattice energy (Class II/IV behavior) and complex metabolic clearance that standard microsome assays fail to predict.

This guide provides a comparative analysis of screening models and validated protocols to establish a reliable in vitro-in vivo correlation (IVIVC).

Part 1: Comparative Analysis of Screening Models

To fix IVIVC for triazines, we must move beyond standard high-throughput screening (HTS) conditions. The flat, nitrogen-rich architecture of triazines leads to specific artifacts:

- **pH-Dependent Solubility:** Triazines often have pKa values near physiological pH (4.0–6.0), making their solubility highly sensitive to the gastric-to-intestinal transition.
- **Non-Specific Binding:** High lipophilicity ($\text{LogP} > 3$) causes extensive binding to plasticware and microsomes, skewing clearance data.

Comparison Table: Standard vs. Biorelevant Approaches

The following table contrasts traditional screening methods with the optimized protocols required for triazine candidates.

Parameter	Standard HTS Method	Optimized Triazine Method	Why the Standard Fails for Triazines
Solubility	Kinetic solubility in PBS (pH 7.4) with 1% DMSO.	Thermodynamic solubility in FaSSIF/FeSSIF media.	Triazines often crystallize out of PBS. Bile salts in FaSSIF are required to mimic in vivo solubilization.
Metabolism	Liver Microsomes (RLM/HLM).	Cryopreserved Hepatocytes + Protein Binding Correction.	Microsomes lack Phase II enzymes (UGT) and transporters. Triazines often undergo glucuronidation missed by microsomes.
Permeability	Caco-2 (Standard pH 7.4/7.4).	pH-Gradient Caco-2 (pH 6.5 Apical / 7.4 Basolateral).	The "proton sponge" effect of triazines requires a pH gradient to accurately predict passive diffusion.
Dissolution	USP Apparatus II (Constant pH).	Two-Stage pH-Shift Dissolution.	Fails to capture the "crash-out" precipitation event when the drug moves from stomach (pH 1.2) to intestine (pH 6.8).

Data Synthesis: The Impact of Biorelevant Media

Representative data derived from PI3K/mTOR inhibitor optimization (e.g., Gedatolisib analogs).

Medium	Solubility (g/mL)	Predicted Bioavailability ()	Actual Rat	Accuracy
PBS (pH 7.4)	2.1	< 5%	--	Under-prediction
FaSSIF (Fasted)	45.3	28%	31%	High Correlation
FeSSIF (Fed)	112.5	65%	72%	High Correlation

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Key Insight: If you rely on PBS solubility, you will kill viable triazine leads. The data above demonstrates that triazines are often "food-effect" drugs; their absorption is driven by bile micelle solubilization.

Part 2: Critical Experimental Protocols

These protocols are designed to be self-validating. If the internal standards do not meet the specified criteria, the data should be rejected.

Protocol A: Two-Stage Biorelevant Dissolution (The "Crash-Out" Test)

Objective: Predict if your triazine candidate precipitates upon entering the small intestine, a common cause of low

.

Materials:

- SGF: Simulated Gastric Fluid (pH 1.6, no enzymes).

- FaSSIF-V2: Fasted State Simulated Intestinal Fluid (biorelevant.com or equivalent).
- Equipment: USP Apparatus II (Paddles) or Mini-dissolution vessel (50 mL).

Workflow:

- Gastric Phase (0–30 min): Introduce drug powder/capsule into SGF (Volume: 10 mL for mini-vessel). Maintain at 37°C. Stir at 75 RPM.
- The Shift (T=30 min): Add concentrated FaSSIF buffer concentrate to the vessel to instantly raise pH to 6.5 and introduce bile salts (taurocholate/lecithin).
- Intestinal Phase (30–120 min): Sample every 5 minutes for the first 20 minutes post-shift.

Validation Criteria:

- Control: Use Ketoconazole as a positive control. It must show high solubility in SGF followed by rapid precipitation (supersaturation loss) upon pH shift.
- Triazine Success: A "parabolic" curve (dissolution

precipitation

resolubilization) indicates complex absorption. A flat line near zero indicates formulation failure.

Protocol B: Hepatocyte Stability with Unbound Fraction Correction ()

Objective: Correct for the high lipophilicity of triazines which causes them to bind to hepatocytes, masking their true clearance.

Workflow:

- Incubation: Incubate triazine () with cryopreserved hepatocytes (cells/mL) at 37°C.

- Sampling: Take aliquots at 0, 15, 30, 60, and 90 min. Quench with acetonitrile containing internal standard.
- Parallel Binding Assay: In a separate plate, perform Rapid Equilibrium Dialysis (RED) using the exact same hepatocyte media (without cells) spiked with the drug. Incubate for 4 hours.
- Calculation:

Where

is the fraction unbound in the incubation determined by the RED assay.

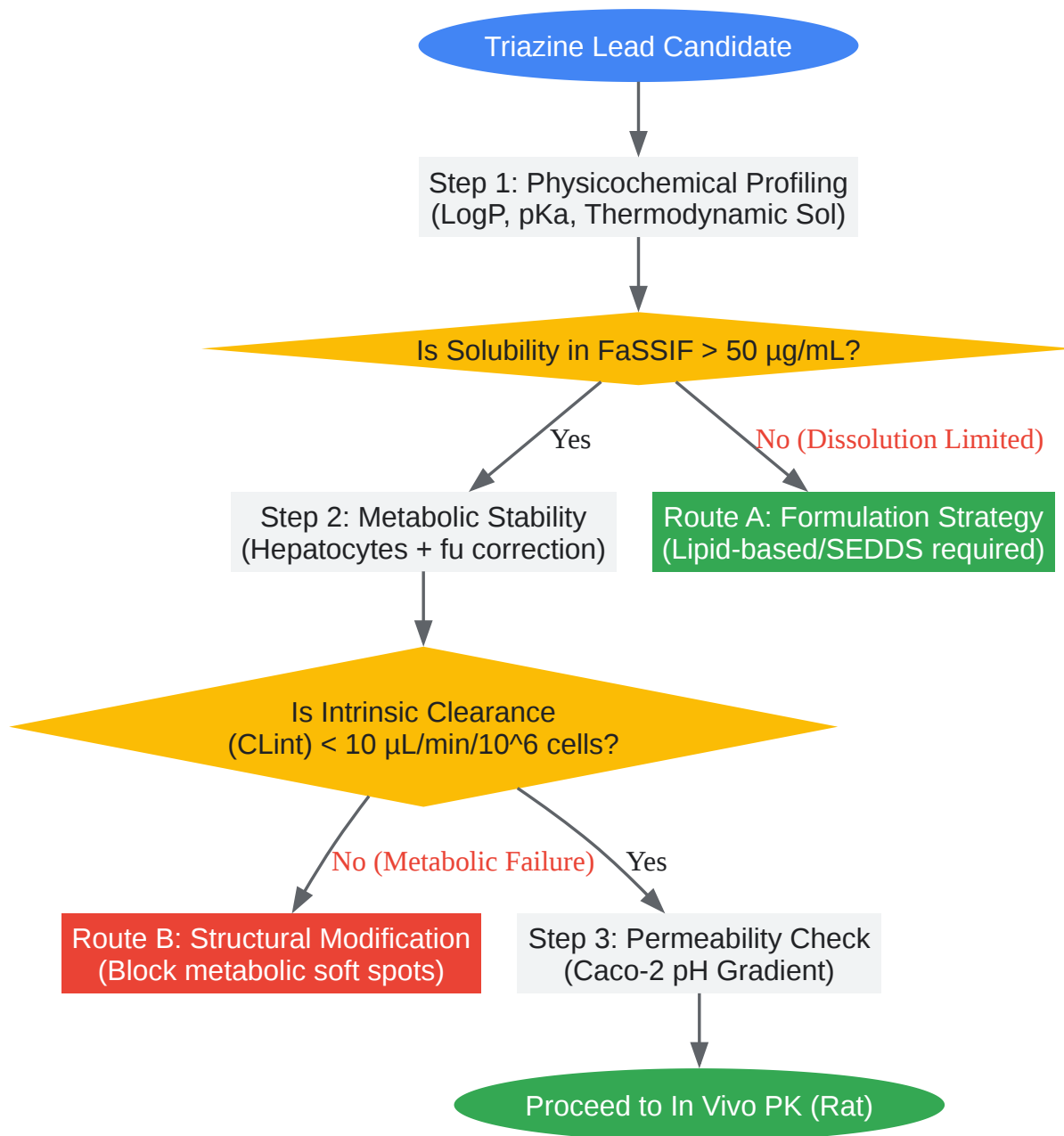
Senior Scientist Note: For triazines,

is often

. Ignoring this correction will underestimate clearance by 5-fold, leading to a false prediction of good half-life.

Part 3: Visualizing the Optimization Workflow

The following diagram outlines the decision logic for Triazine candidates. It differentiates between "Solubility-Limited" and "Metabolism-Limited" failures.



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Caption: Decision tree for Triazine IVIVC. Yellow diamonds represent "Go/No-Go" gates based on biorelevant data.

Part 4: Case Study Synthesis & Conclusion

The "Gedatolisib" Lesson

Gedatolisib (PF-05212384) serves as the archetypal case study for this class. Early development highlighted that despite potent PI3K inhibition, oral bioavailability was a hurdle due to solubility-limited absorption and clearance mechanisms.

- The IVIVC Success: Researchers found that standard microsome assays under-predicted clearance. By shifting to hepatocyte models and utilizing biorelevant dissolution media, they established a Level C IVIVC (relationship between dissolution at specific time points and PK parameters).
- Outcome: This understanding drove the decision to utilize IV infusion for Phase I to ensure safety, while parallel efforts focused on formulation strategies to enhance solubility for potential oral delivery.

Conclusion

For Triazine-based candidates, standard ADME panels are insufficient. To achieve a predictive IVIVC, you must:

- Replace PBS solubility with FaSSIF/FeSSIF thermodynamic solubility.
- Replace standard microsomes with hepatocytes corrected for binding ().
- Implement two-stage pH shift dissolution to mimic the physiological transit.

Adopting these protocols will reduce the rate of "false positives" moving into animal studies, saving resources and accelerating the development of this potent drug class.

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